

# A Comprehensive Technical Guide to 1H-Benzimidazole-2-carboxaldehyde

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 1H-Benzimidazole-2-carboxaldehyde

Cat. No.: B1194407

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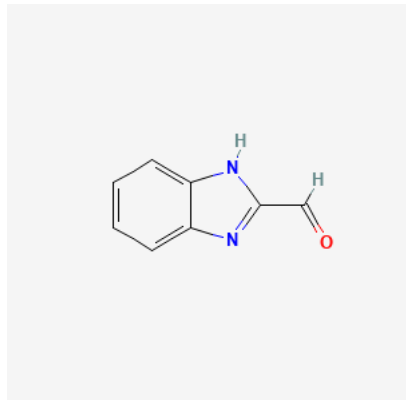
This technical guide provides an in-depth overview of **1H-Benzimidazole-2-carboxaldehyde**, a pivotal heterocyclic compound in the fields of medicinal chemistry and materials science. This document outlines its chemical identity, physicochemical properties, synthesis protocols, and significant applications, with a focus on its role in drug discovery and fluorescence microscopy.

## Chemical Identity and Structure

**1H-Benzimidazole-2-carboxaldehyde**, a derivative of benzimidazole, is distinguished by a formyl group (-CHO) at the 2-position of the benzimidazole ring. This structural feature imparts significant reactivity, making it a valuable intermediate for the synthesis of a wide array of more complex molecules.

- IUPAC Name: 1H-benzimidazole-2-carbaldehyde[1]
- Chemical Formula: C<sub>8</sub>H<sub>6</sub>N<sub>2</sub>O
- Molecular Weight: 146.15 g/mol
- CAS Number: 3314-30-5
- Canonical SMILES: C1=CC=C2C(=C1)NC(=N2)C=O[1]

Structure:



## Physicochemical and Spectral Data

The physicochemical properties of **1H-Benzimidazole-2-carboxaldehyde** are crucial for its application in various experimental settings. The following table summarizes key quantitative data for this compound.

Property	Value	Reference
Molecular Formula	C <sub>8</sub> H <sub>6</sub> N <sub>2</sub> O	[1]
Molar Mass	146.15 g/mol	
Melting Point	224 °C	
Boiling Point	361.8 ± 25.0 °C (Predicted)	
<sup>1</sup> H NMR (DMSO-d <sub>6</sub> , 500 MHz)	δ (ppm): 10.0 (s, 1H, CHO), 7.8-7.3 (m, 4H, Ar-H)	[2]
<sup>13</sup> C NMR	Data not readily available in literature	
InChI	InChI=1S/C8H6N2O/c11-5-8-9-6-3-1-2-4-7(6)10-8/h1-5H, (H,9,10)	[1]
InChIKey	DQOSJWYZDQIMGM-UHFFFAOYSA-N	[1]

## Synthesis Protocols

The synthesis of 2-substituted benzimidazoles is a well-established area of organic chemistry. A common and efficient method involves the condensation of o-phenylenediamine with an appropriate aldehyde. Below are two detailed experimental protocols for the synthesis of **1H-Benzimidazole-2-carboxaldehyde**.

### Protocol 1: Synthesis using p-Toluenesulfonic Acid (p-TsOH) as a Catalyst

This protocol is adapted from a general method for synthesizing benzimidazole derivatives from aldehydes.

#### Materials:

- o-Phenylenediamine
- Glyoxal (as a source of the carboxaldehyde group)
- p-Toluenesulfonic acid (p-TsOH)
- Dimethylformamide (DMF)
- Sodium carbonate ( $\text{Na}_2\text{CO}_3$ )
- Water

#### Procedure:

- In a round-bottom flask, dissolve o-phenylenediamine (0.01 mol) and glyoxal (0.01 mol) in DMF (3 ml).
- Add p-TsOH (20 ml) to the mixture.
- Heat the reaction mixture at 80°C with continuous stirring for 2-3 hours. The progress of the reaction should be monitored by Thin Layer Chromatography (TLC).
- After the reaction is complete, cool the mixture to room temperature.

- In a separate beaker, prepare a solution of  $\text{Na}_2\text{CO}_3$  (0.01 mol) in water (20 ml).
- Add the reaction mixture dropwise to the sodium carbonate solution with stirring.
- A precipitate of **1H-Benzimidazole-2-carboxaldehyde** will form.
- Filter the product, wash it with water, and then dry it to obtain the final product.

#### Protocol 2: Microwave-Assisted Synthesis

This method offers a more rapid and efficient synthesis compared to conventional heating.

##### Materials:

- o-Phenylenediamine
- Glyoxal
- Butanoic acid
- Microwave-safe reaction vessel

##### Procedure:

- In a microwave-safe vessel, combine o-phenylenediamine, glyoxal, and a catalytic amount of butanoic acid.
- Seal the vessel and place it in a microwave reactor.
- Irradiate the mixture at a specified temperature and power for a short duration (typically 1-15 minutes).
- After irradiation, cool the vessel to room temperature.
- Perform a standard work-up procedure, which may include neutralization, precipitation, and filtration as described in Protocol 1.
- The crude product can be further purified by recrystallization.

## Applications in Research and Drug Development

**1H-Benzimidazole-2-carboxaldehyde** is a versatile building block for the synthesis of a wide range of biologically active compounds and functional materials.

### 4.1. Intermediate in Pharmaceutical Synthesis

The benzimidazole scaffold is a "privileged structure" in medicinal chemistry, appearing in numerous approved drugs.[3] **1H-Benzimidazole-2-carboxaldehyde** serves as a key intermediate in the synthesis of various therapeutic agents, including:

- **Anticancer Agents:** Benzimidazole derivatives have been shown to exhibit anticancer properties through various mechanisms, such as inhibiting tubulin polymerization, acting as topoisomerase inhibitors, and inducing cell cycle arrest.[3][4]
- **Antiparasitic Drugs:** The benzimidazole core is found in several anthelmintic drugs.
- **Anti-inflammatory and Antimicrobial Agents:** Derivatives of this compound have also been explored for their potential as anti-inflammatory and antimicrobial drugs.

### 4.2. Precursor for Fluorescent Probes

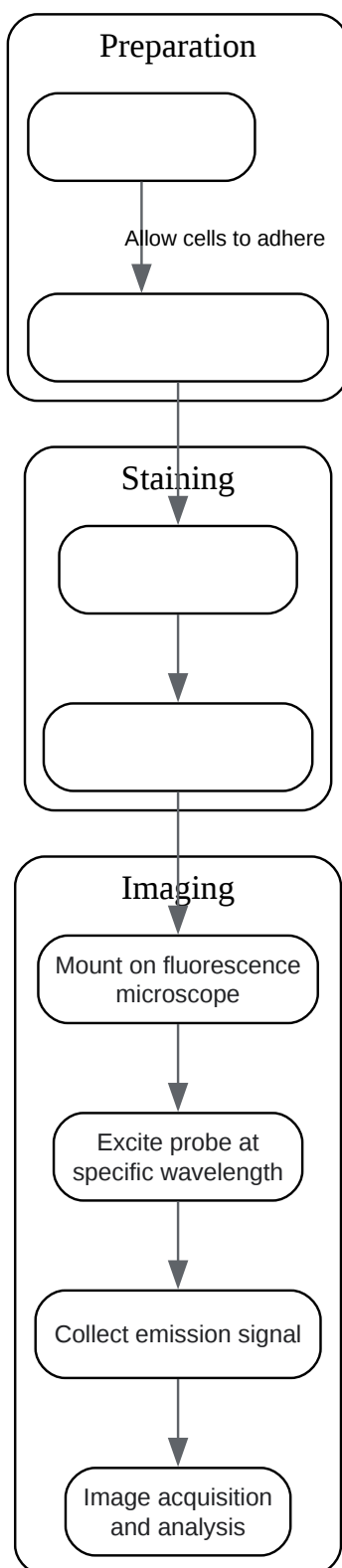
The rigid, planar structure of the benzimidazole ring system makes it an excellent fluorophore. The aldehyde group of **1H-Benzimidazole-2-carboxaldehyde** can be readily modified to create fluorescent probes for various applications, including:

- **Bioimaging:** These probes can be used for live-cell imaging to visualize cellular structures and processes.[5][6]
- **Sensing:** Benzimidazole-based fluorescent probes have been developed for the detection of ions and changes in pH.[6][7]

## Visualized Workflows and Pathways

### 5.1. General Workflow for Live-Cell Imaging

The following diagram illustrates a typical experimental workflow for using a fluorescent probe derived from **1H-Benzimidazole-2-carboxaldehyde** for live-cell imaging.

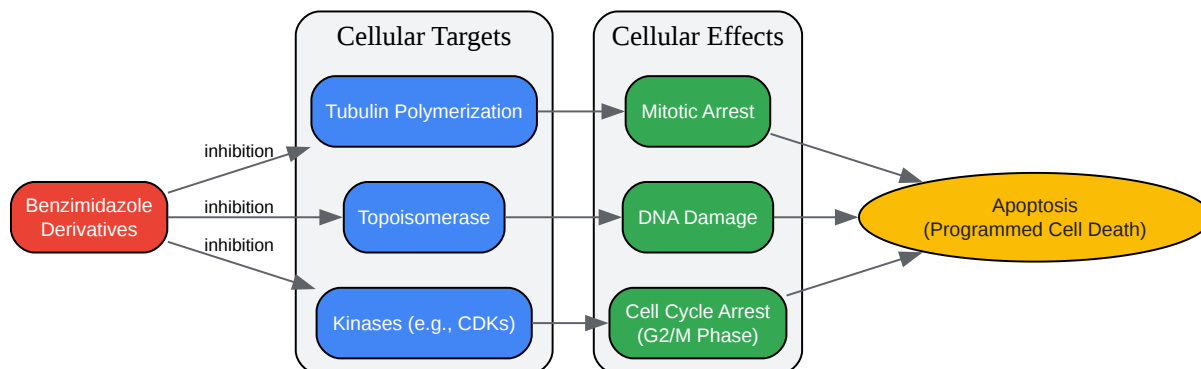


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Caption: Workflow for live-cell imaging with a benzimidazole-based fluorescent probe.

## 5.2. Anticancer Mechanisms of Benzimidazole Derivatives

Benzimidazole derivatives exert their anticancer effects through multiple mechanisms of action. The diagram below illustrates some of the key pathways targeted by these compounds.



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Caption: Key anticancer mechanisms of action for benzimidazole derivatives.

This technical guide provides a foundational understanding of **1H-Benzimidazole-2-carboxaldehyde** for professionals in research and drug development. Its versatile chemistry and significant biological relevance ensure its continued importance in the pursuit of novel therapeutics and advanced materials.

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